

N-Ethylisopropylamine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Ethylisopropylamine

Cat. No.: B046697

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An In-Depth Technical Guide to N-Ethylisopropylamine: Molecular Properties

This guide provides essential physicochemical data for **N-Ethylisopropylamine**, tailored for researchers, scientists, and professionals in drug development. The information is presented to support laboratory and research applications.

Core Molecular Data

N-Ethylisopropylamine is a secondary amine with a variety of applications in chemical synthesis. A clear understanding of its fundamental molecular properties is crucial for its use in research and development.

Physicochemical Properties

The core quantitative data for **N-Ethylisopropylamine** is summarized in the table below for easy reference and comparison.

Parameter	Value	Reference
Molecular Formula	C5H13N	[1][2][3][4][5][6]
Molecular Weight	87.16 g/mol	[1][2][7][8]
Linear Formula	(CH3)2CHNHC2H5	[7][8]
CAS Number	19961-27-4	[2][4][7][8]

Molecular Structure

The structural arrangement of atoms within the **N-Ethylisopropylamine** molecule is a key determinant of its chemical reactivity and physical properties.

Caption: Chemical structure of **N-Ethylisopropylamine**.

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